

A Comparative Overview: 2-Bromobutane vs. 1-Bromobutane

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Compound Focus: 2-Bromobutane

CAS No.: 24764-97-4

Cat. No.: S686174

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The table below summarizes the key properties and stability factors for the two bromobutane isomers.

Feature	1-Bromobutane (a Primary Alkyl Bromide)	2-Bromobutane (a Secondary Alkyl Bromide)
Molecular Formula	C ₄ H ₉ Br [1]	C ₄ H ₉ Br [2]
Molar Mass	137.02 g/mol [1]	137.02 g/mol [2]
CAS Registry Number	109-65-9 [3]	Not specified in results
Boiling Point	~101 °C [3]	Not specified in results
Major Product in Free Radical Bromination of n-Butane	Minor product [4]	Major product [4]
Carbon Type	Primary (carbon attached to bromine is bonded to one other carbon) [4]	Secondary (carbon attached to bromine is bonded to two other carbons) [4]
Stability of Radical Intermediate	Less stable primary radical [4]	More stable secondary radical (due to hyperconjugation) [4]

Experimental Context and Methodologies

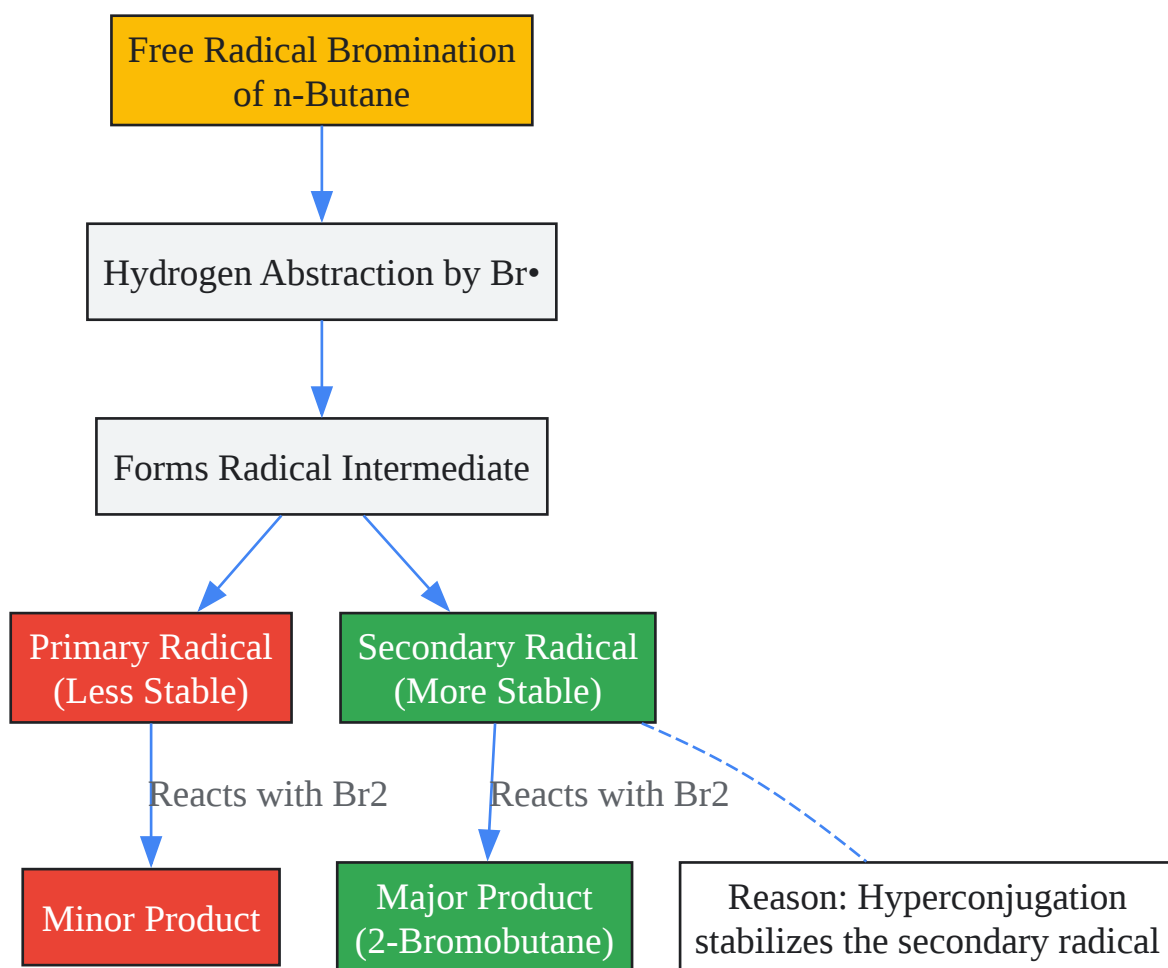
The preference for the formation of 2-bromobutane over 1-bromobutane is clearly demonstrated in a standard organic chemistry experiment: the free radical bromination of n-butane.

Experimental Protocol: Free Radical Bromination of n-Butane

- **Introduction:** The reaction involves exposing a mixture of n-butane and bromine to heat or light.
- **Procedure:**
 - **Initiation:** Under UV light or heat, the Br-Br bond in a bromine molecule homolytically cleaves to generate two highly reactive bromine radicals [4].
 - **Propagation:** A bromine radical abstracts a hydrogen atom from n-butane. This step is regioselective:
 - Abstraction from one of the terminal (end) carbon atoms forms a **primary alkyl radical**.
 - Abstraction from the internal carbon atoms (C2 or C3) forms a **secondary alkyl radical**.
 - The radical intermediate then reacts with another Br₂ molecule to form the final bromobutane product (either 1-bromobutane or 2-bromobutane) and generate a new bromine radical to continue the chain reaction [4].
- **Data Analysis:** The product mixture is analyzed, typically using gas chromatography, which shows that **2-bromobutane is the major product** [4].

Stability Relationship Logic

The following diagram illustrates the logical relationship behind the observed product distribution in the bromination of n-butane, which is governed by the stability of the intermediate radical.



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The Missing Compound: 2-Bromobutanal

The search results do not contain specific data for **2-bromobutanal**. This compound is structurally distinct from 2-bromobutane due to the presence of a reactive aldehyde group. This key difference means that:

- Its chemical and physical properties would be significantly different.
- Its stability would be influenced by different factors, such as the electron-withdrawing nature of the aldehyde group and the potential for different decomposition pathways.

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References

1. 1-bromobutane -- Critically Evaluated Thermophysical Property Data ... [wtt-pro.nist.gov]
2. 2-bromobutane - NIST/TRC Web Thermo Tables (WTT) [wtt-pro.nist.gov]
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